

Application Notes and Protocols for YY-23

Administration in Rodent Models

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Compound of Interest

Compound Name: YY-23

Cat. No.: B15620899

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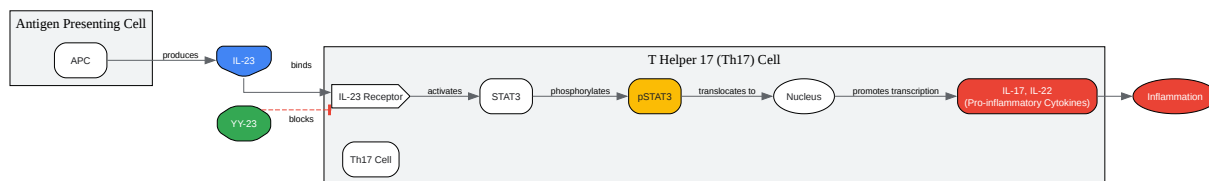
Disclaimer: The compound "YY-23" is used as a placeholder for a representative orally active peptide inhibitor of the Interleukin-23 (IL-23) receptor. The data and protocols presented herein are based on publicly available information for the investigational drug JNJ-77242113 (icotrokinra), a compound with a similar mechanism of action. These notes are intended for research purposes only and should be adapted based on the specific properties of the user's compound.

Introduction

YY-23 is a potent and selective antagonist of the IL-23 receptor, a key cytokine in the pathogenesis of various immune-mediated inflammatory diseases. By binding to the IL-23 receptor, **YY-23** blocks the downstream signaling cascade, leading to a reduction in the production of pro-inflammatory cytokines such as IL-17 and IL-22. These application notes provide detailed protocols for the oral administration of **YY-23** in rodent models of inflammatory bowel disease and psoriasis.

Mechanism of Action: IL-23 Signaling Pathway

The diagram below illustrates the IL-23 signaling pathway and the point of intervention for **YY-23**.



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IL-23 signaling pathway and inhibition by **YY-23**.

Quantitative Data

Pharmacokinetic Profile of YY-23 in Rodents

Despite a characteristically low oral bioavailability for a peptide, **YY-23** achieves sufficient systemic exposure to elicit pharmacodynamic effects.

Species	Route	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC (0- inf) (ng·h/mL)	Oral Bioavail ability (%)	Referen ce
Rat (Sprague -Dawley)	Oral	10	1.8	1.0	4.8	0.1	[1][2][3] [4][5]
Monkey (Cynomol gus)	Oral	N/A	N/A	N/A	N/A	0.1 - 0.3	[1][2][3] [4][5]

Note: Data presented is for JNJ-77242113. N/A indicates data not available in the cited sources.

In Vivo Efficacy of Oral YY-23 in Rodent Models

YY-23 has demonstrated dose-dependent efficacy in attenuating disease parameters in rat models of colitis and skin inflammation.[\[6\]](#)[\[7\]](#)

Model	Species	YY-23 Oral Dose	Key Efficacy Endpoints	Outcome	Reference
TNBS-Induced Colitis	Rat	≥ 0.3 mg/kg/day	Attenuation of body weight loss, reduced colon weight/length ratio	Significant amelioration of disease parameters	[6] [7]
IL-23-Induced Skin Inflammation	Rat	Not Specified	Inhibition of skin thickening, reduced IL-17A, IL-17F, and IL-22 gene expression	Significant reduction in inflammation and cytokine expression	[6] [7]

Experimental Protocols

Protocol 1: Oral Administration of YY-23 in Rodents

This protocol outlines the general procedure for the preparation and oral administration of **YY-23** to rodents via gavage.

Materials:

- **YY-23** compound
- Vehicle (e.g., Purified Water)
- Appropriate balance and weighing supplies

- Volumetric flasks and pipettes
- Vortex mixer or magnetic stirrer
- Oral gavage needles (stainless steel, ball-tipped, appropriate size for the animal)
- Syringes

Procedure:

- Formulation Preparation:
 - Calculate the required amount of **YY-23** based on the desired dose and the number and weight of the animals.
 - Weigh the **YY-23** powder accurately.
 - Prepare the vehicle (purified water is a suitable vehicle for JNJ-77242113).
 - Add the **YY-23** powder to the vehicle to achieve the desired final concentration for the dosing volume (typically 5-10 mL/kg for rats).
 - Vortex or stir the mixture until the compound is fully dissolved or a homogenous suspension is formed. It is recommended to prepare the formulation fresh on the day of dosing.
- Oral Administration (Gavage):
 - Weigh each animal immediately before dosing to ensure accurate dose calculation.
 - Gently restrain the animal. For rats, this can be done by holding the animal close to the body with one hand while using the thumb and forefinger to gently hold the head and neck.
 - Draw the calculated volume of the **YY-23** formulation into a syringe fitted with an appropriately sized gavage needle.

- Carefully insert the gavage needle into the esophagus and deliver the formulation directly into the stomach.
- Observe the animal for a brief period after dosing to ensure no adverse reactions or regurgitation.

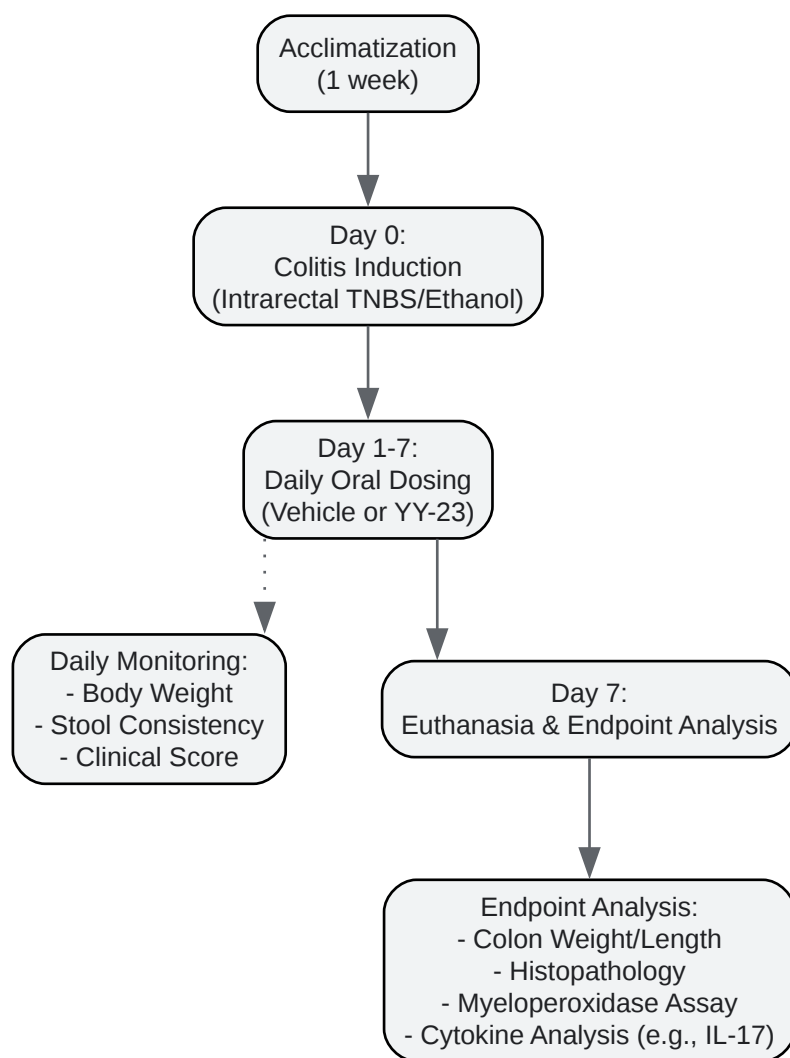
Protocol 2: YY-23 in a Rat Model of TNBS-Induced Colitis

This protocol describes the evaluation of orally administered **YY-23** in a trinitrobenzene sulfonic acid (TNBS)-induced colitis model in rats.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Male Sprague-Dawley or Wistar rats
- 2,4,6-Trinitrobenzenesulfonic acid (TNBS) solution
- Ethanol
- **YY-23** oral formulation (prepared as in Protocol 1)
- Vehicle control (e.g., Purified Water)
- Anesthetic (e.g., isoflurane)
- Catheter for intrarectal administration

Experimental Workflow:



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Workflow for the TNBS-induced colitis model.

Procedure:

- Acclimatization: Acclimate rats to the housing conditions for at least one week before the start of the experiment.
- Colitis Induction (Day 0):
 - Fast the rats for 24-36 hours with free access to water.^[9]
 - Anesthetize the rats lightly.

- Instill a solution of TNBS in ethanol (e.g., 18 mg of TNBS in 0.6 mL of 50% ethanol for Sprague-Dawley rats) intrarectally via a catheter inserted approximately 8 cm into the colon.[\[8\]](#)[\[9\]](#)
- Keep the rats in a head-down position for a few minutes to prevent leakage of the instillate.[\[9\]](#)
- Treatment (Days 1-7):
 - Begin daily oral administration of **YY-23** or vehicle control 24 hours after colitis induction.
 - Doses can range from 0.3 mg/kg to higher concentrations to establish a dose-response relationship.
- Monitoring and Endpoints:
 - Monitor the animals daily for body weight, stool consistency, and signs of rectal bleeding.
 - On Day 7, euthanize the animals and collect the colon.
 - Measure the colon length and weight.
 - Collect tissue samples for histopathological analysis, myeloperoxidase (MPO) assay to quantify neutrophil infiltration, and cytokine analysis (e.g., qPCR or ELISA for IL-17, IL-22).

Protocol 3: YY-23 in a Mouse Model of IL-23-Induced Skin Inflammation

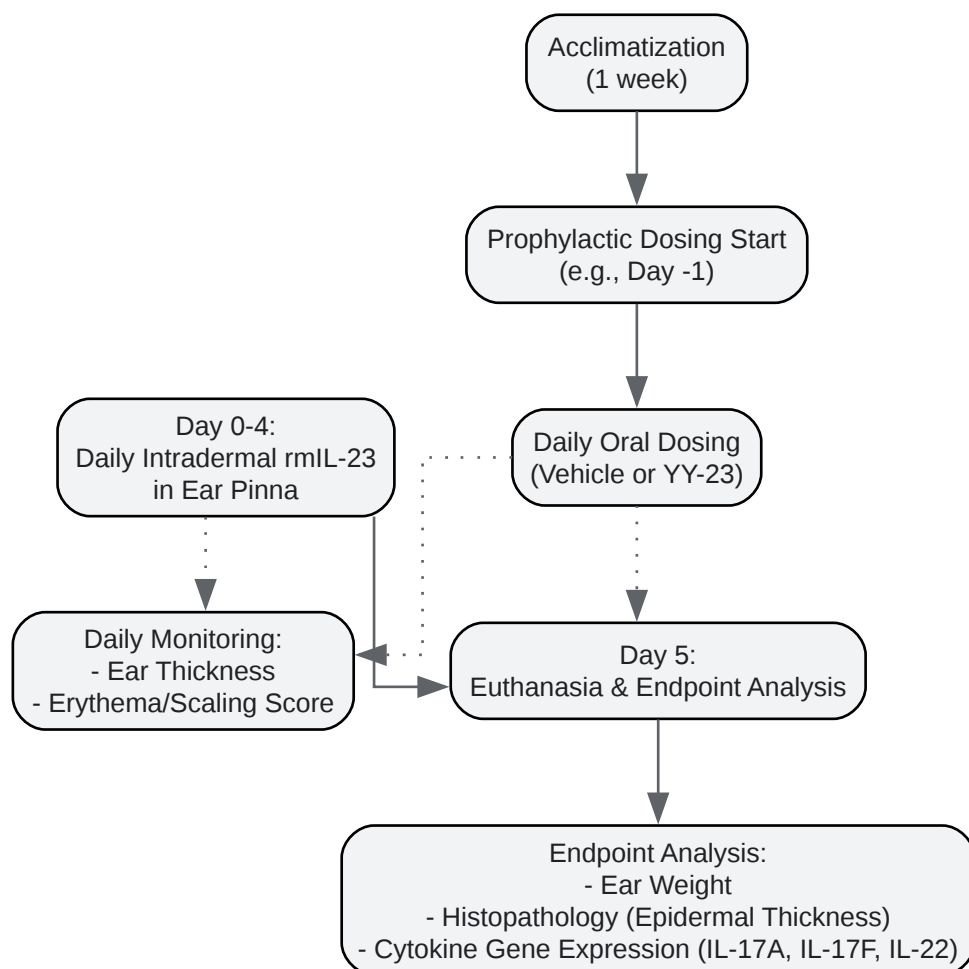
This protocol details the evaluation of orally administered **YY-23** in a mouse model of psoriasis-like skin inflammation induced by intradermal IL-23 injections.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- Female C57BL/6 mice[\[13\]](#)
- Recombinant murine IL-23 (rmIL-23)
- Phosphate-buffered saline (PBS)

- **YY-23** oral formulation (prepared as in Protocol 1, adjusted for mouse dosing volume)
- Vehicle control (e.g., Purified Water)
- Anesthetic (e.g., isoflurane for injections)
- Calipers for measuring ear thickness

Experimental Workflow:



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Workflow for the IL-23-induced skin inflammation model.

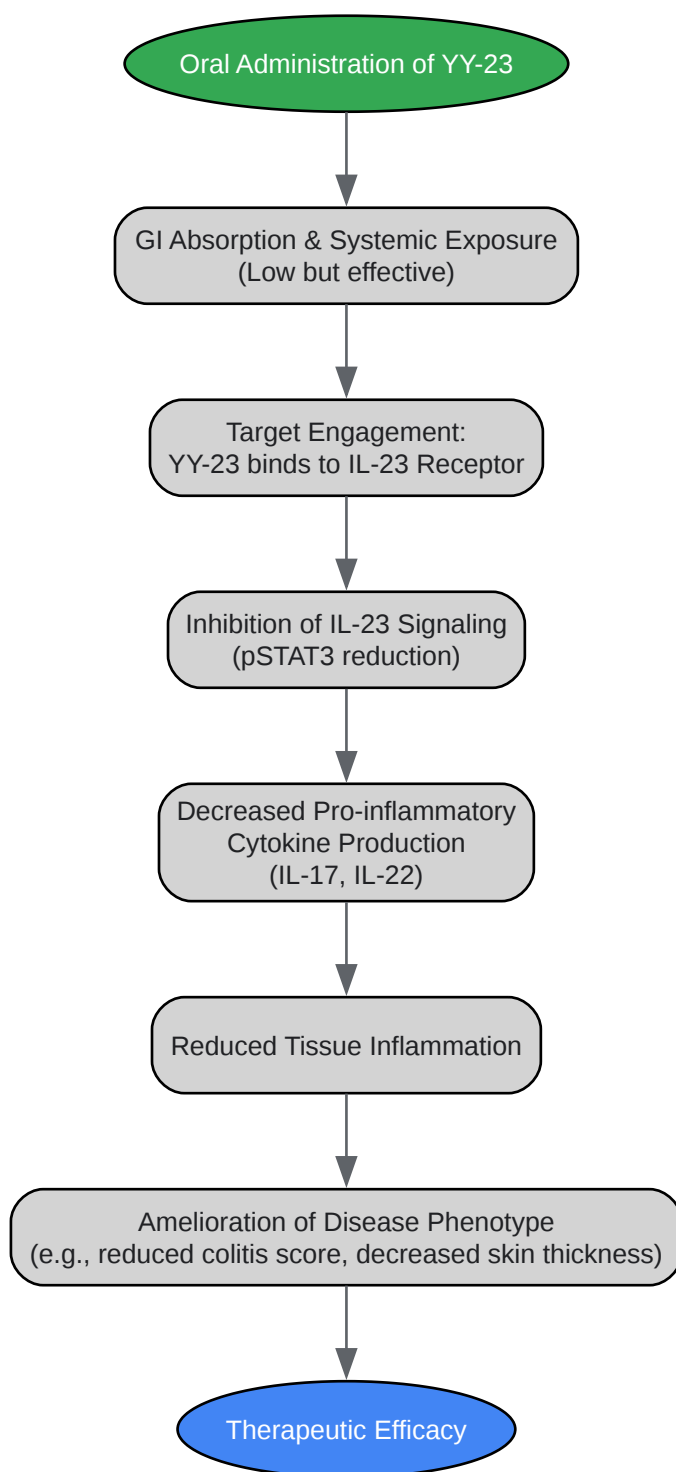
Procedure:

- **Acclimatization:** Acclimate mice to the housing conditions for at least one week.

- Treatment: Begin daily oral gavage of **YY-23** or vehicle. A prophylactic dosing paradigm is often used, starting one day before the first IL-23 injection.
- Inflammation Induction (Days 0-4):
 - On Day 0, measure the baseline ear thickness using calipers.
 - Administer intradermal injections of rmIL-23 (e.g., 0.5 µg in 20 µL PBS) into the ear pinna daily for 4-5 consecutive days.[\[13\]](#)[\[15\]](#)
- Monitoring and Endpoints:
 - Measure ear thickness daily before the IL-23 injection.
 - Visually score the ears for erythema and scaling.
 - On the final day of the study (e.g., Day 5), euthanize the animals.
 - Collect the ears for weight measurement, histopathological analysis (to measure epidermal thickness), and analysis of cytokine gene expression (e.g., qPCR for IL-17A, IL-17F, and IL-22).[\[7\]](#)

Logical Relationships

The following diagram illustrates the logical relationship between the administration of **YY-23** and the expected therapeutic outcomes in a preclinical setting.



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Logical flow from **YY-23** administration to efficacy.

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- To cite this document: BenchChem. [Application Notes and Protocols for YY-23 Administration in Rodent Models]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620899/docs#application-notes-and-protocols-for-yy-23-administration-in-rodent-models]

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